

# application of 1-Chloro-7-methoxyisoquinoline in medicinal chemistry

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## Compound of Interest

Compound Name: 1-Chloro-7-methoxyisoquinoline

Cat. No.: B1592830

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An In-Depth Guide to the Application of **1-Chloro-7-methoxyisoquinoline** in Medicinal Chemistry

## Introduction: The Strategic Value of the Isoquinoline Scaffold

In the landscape of modern drug discovery, the isoquinoline core represents a "privileged scaffold," a molecular framework that is recurrent in a multitude of biologically active compounds and approved pharmaceuticals.<sup>[1]</sup> Its rigid structure and potential for diverse functionalization make it an ideal foundation for constructing novel therapeutic agents. Within this class of molecules, **1-Chloro-7-methoxyisoquinoline** (CAS: 53533-54-3) emerges as a particularly valuable and versatile building block.<sup>[2][3][4]</sup>

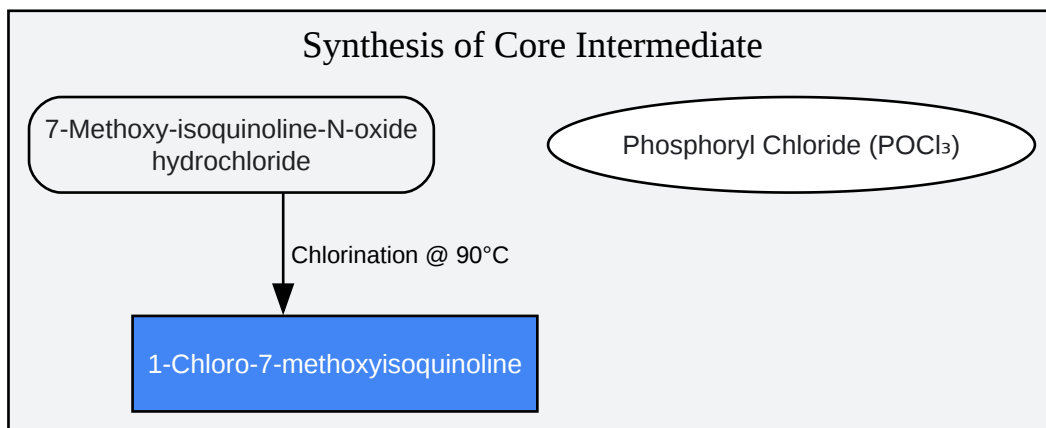
This guide, intended for researchers and drug development professionals, provides a detailed overview of the synthetic utility of **1-Chloro-7-methoxyisoquinoline**, focusing on its application in palladium-catalyzed cross-coupling reactions. We will explore the causality behind experimental choices, provide field-proven protocols, and illustrate the pathways through which this intermediate contributes to the synthesis of complex molecules, particularly in the realm of targeted therapies like kinase inhibitors.

## Molecular Profile and Synthetic Accessibility

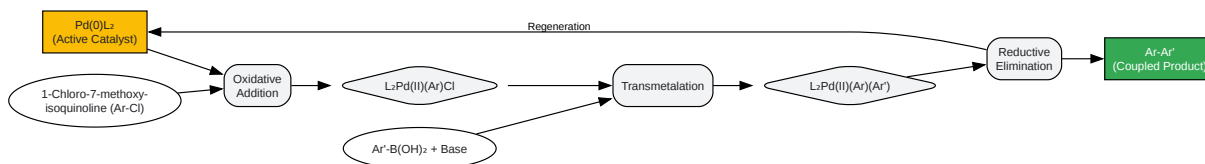
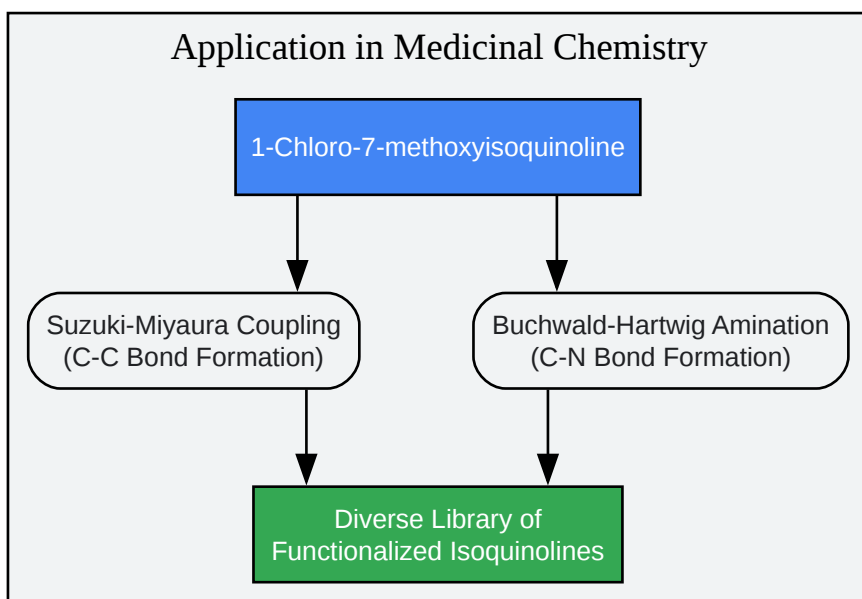
**1-Chloro-7-methoxyisoquinoline** possesses a chemical structure ( $C_{10}H_8ClNO$ ) primed for synthetic elaboration.<sup>[2]</sup> The chlorine atom at the C1 position serves as a reactive handle, an excellent leaving group for transition-metal-catalyzed reactions. The methoxy group at the C7 position modulates the electronic properties of the ring system and can influence molecular interactions with biological targets.

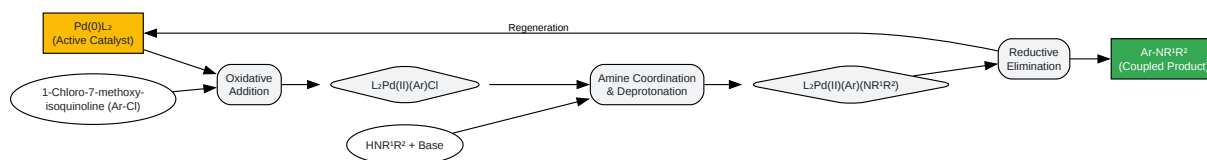
A common and efficient synthesis of this intermediate involves the treatment of 7-Methoxy-isoquinoline-N-oxide hydrochloride with a chlorinating agent such as phosphoryl chloride ( $POCl_3$ ), often with high yields.<sup>[2]</sup> This accessibility ensures a reliable supply for research and development endeavors.

## Synthesis of Core Intermediate



## Application in Medicinal Chemistry





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